

Application Notes and Protocols: Calcium Picrate in Pyrotechnics and Explosives Research

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Compound of Interest

Compound Name: *Calcium picrate*

Cat. No.: *B104147*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of **calcium picrate**, a metallic salt of picric acid, with a focus on its synthesis, properties, and relevance in the fields of pyrotechnics and explosives research. While not a commonly used compound in modern formulations, its historical significance and sensitive nature make it a subject of importance for safety and research purposes.

Introduction and Historical Context

Calcium picrate, $\text{Ca}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2$, is an explosive salt formed from the reaction of picric acid with a calcium source. Historically, picric acid was used as a military explosive, but its tendency to form highly sensitive and unstable metallic picrates was a significant drawback.^{[1][2]} A catastrophic incident on May 1, 1916, at a French ammunition factory, highlighted the danger of **calcium picrate**. Molten picric acid came into contact with a concrete floor, forming **calcium picrate**, which then detonated, resulting in 170 fatalities.^[2]

This event underscores the primary relevance of **calcium picrate** in modern research: safety. Understanding its formation, sensitivity, and explosive properties is crucial for any environment where picric acid might come into contact with calcium-containing materials like concrete or plaster.^{[3][4]}

Synthesis of Calcium Picrate

Calcium picrate can be synthesized via the neutralization reaction of picric acid with a calcium salt, typically calcium carbonate.

Experimental Protocol: Synthesis from Picric Acid and Calcium Carbonate

This protocol is adapted from the synthesis of alkaline-earth metal picrates.[\[1\]](#)

Objective: To synthesize **calcium picrate** (Ca-picrate) from calcium carbonate and picric acid.

Materials:

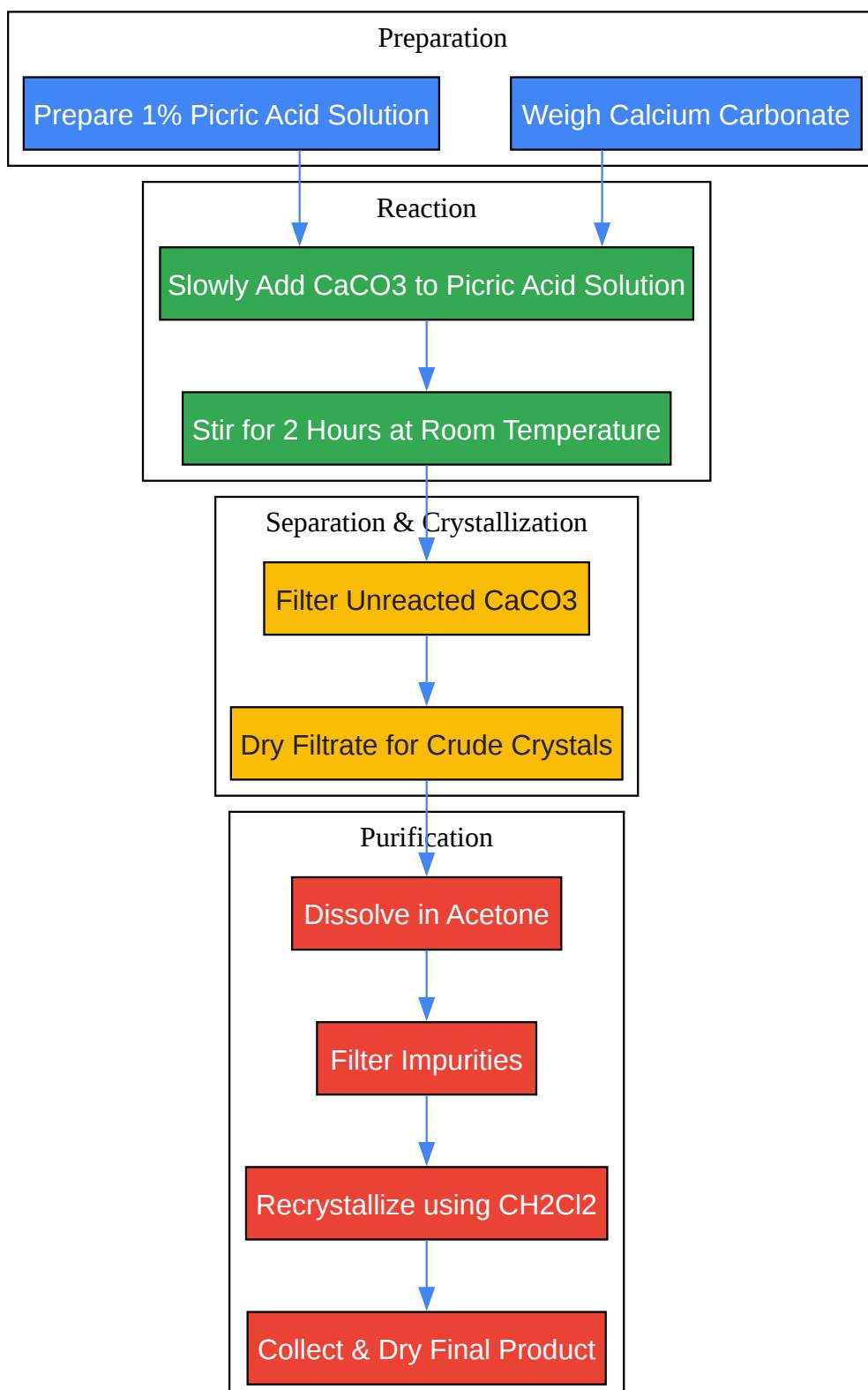
- Picric acid ($C_6H_3N_3O_7$)
- Calcium carbonate ($CaCO_3$)
- Deionized water
- Acetone
- Dichloromethane (CH_2Cl_2)
- Magnetic stirrer and stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Drying vessel (e.g., plastic vessel for draft ventilation)

Procedure:

- Prepare Picric Acid Solution: Prepare a 1% aqueous solution of picric acid (e.g., 5 g of picric acid in 500 ml of deionized water).

- Reaction: Slowly add calcium carbonate (2 g) to the 500 ml picric acid solution while stirring continuously at room temperature. The generation of bubbles (CO_2) indicates the reaction is proceeding.
- Stirring: Continue stirring the mixture for two hours at room temperature to ensure the reaction goes to completion.
- Filtration: After the reaction, filter the solution to separate any unreacted calcium carbonate as a residue.
- Crystallization: Pour the filtrate into a plastic vessel and allow it to dry under draft ventilation to yield crude crystals of **calcium picrate**.
- Purification (Optional but Recommended):
 - Dissolve the crude crystals in a minimal amount of acetone.
 - Filter the acetone solution to remove any insoluble impurities.
 - Add the filtrate to a larger volume of a solvent in which **calcium picrate** is less soluble, like dichloromethane (CH_2Cl_2), to induce recrystallization and precipitate the purified **calcium picrate**. This step also helps remove unreacted picric acid.[\[1\]](#)
- Drying: Collect the refined crystals by filtration and dry them in a vacuum chamber at ambient temperature (298 K).[\[1\]](#)

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **Calcium Picrate**.

Physicochemical and Explosive Properties

The properties of **calcium picrate** are critical to understanding its potential applications and hazards. It is a crystalline solid that contains water of hydration.[\[1\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **calcium picrate** and related compounds for comparison.

Table 1: Thermal Properties and Decomposition

Compound	Decomposition Onset (°C)	Activation Energy (kJ/mol)	Water of Hydration (Stable Form)
Calcium Picrate	~380 K (DTA Peak) [1]	140.3 [1]	4.8 H ₂ O [1]
Picric Acid	Lower than Ca-Picrate [1]	-	N/A
Magnesium Picrate	~420 K (DTA Peak) [1]	125.6 [1]	6.5 H ₂ O [1]
Strontium Picrate	~370 K (DTA Peak) [1]	171.3 [1]	5.0-5.1 H ₂ O

| Barium Picrate | ~400 K (DTA Peak)[\[1\]](#) | 257.7[\[1\]](#) | 4.0 H₂O[\[1\]](#) |

Table 2: Sensitivity Data

Compound	Drop Hammer Test (1/6 Explosion Point)	Friction Sensitivity	Detonation Velocity (m/s) at Density (g/cm ³)
Calcium Picrate	15-20 cm[1]	Not specified	Not available
Picric Acid	15-20 cm[1]	Less sensitive than Sr/Ba-picrate[1]	7,350 at 1.70[5]
Strontium Picrate	More sensitive than Picric Acid[1]	Not specified	Not available
Barium Picrate	More sensitive than Picric Acid[1]	Not specified	Not available
Ammonium Picrate	Highly insensitive[6]	Not specified	7,150 at 1.60[5]

| Potassium Picrate | 21 cm (2kg mass)[7] | Somewhat shock-sensitive[7] | Not available |

Note: The drop hammer test results for **Calcium Picrate** and Picric Acid were identical in the cited study, suggesting similar impact sensitivity under those specific test conditions.[1]

Experimental Protocol: Drop Hammer Sensitivity Test

This protocol describes a standard method for determining the impact sensitivity of an explosive material.

Objective: To determine the impact sensitivity (1/6 explosion point) of **calcium picrate**.

Apparatus:

- Drop Hammer Apparatus (Type 12B or similar)[6]
- Sample holder (anvil and striker)
- Safety shield and remote operation controls
- Microphone or other means to detect explosion/deflagration

Procedure:

- Sample Preparation: Place a small, precisely weighed amount of the dry **calcium picrate** sample onto the anvil.
- Setup: Place the striker carefully on top of the sample. Position the anvil assembly in the drop hammer apparatus.
- Testing:
 - Raise the drop weight (e.g., 2.5 kg) to a specific height.[6]
 - Release the weight, allowing it to impact the striker and the sample.
 - Observe and record whether an explosion, deflagration, or no reaction occurs.
- Data Analysis (Bruceton Method or similar):
 - Conduct a series of trials (typically 20-30) at varying drop heights.
 - If an explosion occurs, decrease the height for the next trial. If no explosion occurs, increase the height.
 - The "1/6 Explosion Point" is a statistically determined height at which there is a certain probability of initiation. The value of 15-20 cm for **calcium picrate** indicates the height from which the drop hammer caused an explosion in 1 out of 6 trials.[1]
- Safety: All testing must be conducted remotely in a blast-proof chamber. Personnel must use appropriate personal protective equipment (PPE).

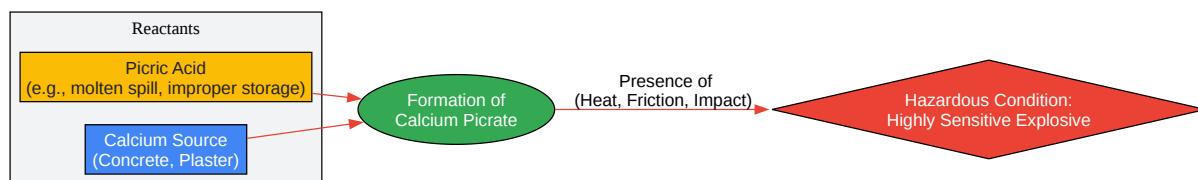
Applications in Pyrotechnics and Explosives Research

Direct applications of **calcium picrate** in modern pyrotechnic or explosive formulations are not well-documented. Its high sensitivity, especially to friction when formed inadvertently, makes it an undesirable component for safe and reliable systems.[2][4] However, its study is relevant for several research areas:

- Safety Research: The primary "application" is in safety protocols. Research into the formation of **calcium picrate** is critical for developing handling and storage guidelines for picric acid, especially in environments with concrete infrastructure.[2][3]
- Primary Explosive Research: Metal picrates are generally more sensitive than picric acid itself.[7] While lead picrate has been used as a primary explosive, the properties of **calcium picrate** could be investigated as a potential, albeit hazardous, primary explosive for research purposes. Its behavior could be compared to other primary explosives like lead azide or lead styphnate.[8][9]
- Decomposition Studies: The thermal decomposition of **calcium picrate** provides insight into the kinetics and mechanisms of energetic material breakdown. The activation energy of 140.3 kJ/mol suggests a higher thermal stability compared to magnesium picrate but lower than strontium or barium picrate.[1]
- Historical Formulation Analysis: Understanding the properties of **calcium picrate** is important for assessing the stability and hazards of historical ordnance or abandoned chemical stocks where picric acid may have been stored in contact with various materials.

Logical Diagram: Hazard Formation

This diagram illustrates the logical relationship leading to the hazardous formation of **calcium picrate**.



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Caption: Formation pathway of hazardous **Calcium Picrate**.

Conclusion for Researchers

Calcium picrate serves as a significant case study in the chemistry of energetic materials, primarily from a safety and fundamental research perspective. While its direct use in pyrotechnic compositions is superseded by more stable and reliable compounds, the potential for its inadvertent formation remains a critical safety concern.^[4] For researchers, the synthesis and characterization of **calcium picrate** offer valuable data points for models of thermal decomposition, impact sensitivity, and the general behavior of metallic picrate salts. Future research could focus on obtaining more comprehensive explosive performance data, such as detonation velocity and pressure, to fully characterize its properties relative to other primary and secondary explosives.

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